

JWG-071 Kinase Inhibition Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

Get Quote

The following table summarizes the quantitative data available for **JWG-071** from the search results. A full panel against dozens of kinases was not provided in the sources.

Target	Reported IC ₅₀ Value	Experimental Model	Citation
ERK5 (MAPK7)	88 nM	In vitro kinase assay	[1]
LRRK2	109 nM	In vitro kinase assay	[1]
BRD4	~1 μM (JWG-115, a related analog)	AlphaScreen binding assay	[2]

JWG-071 was intentionally designed from a versatile kinase pharmacophore (benzo[e]pyrimido-[5,4-b]diazepine-6(11H)-ones) to achieve a selective profile. Research indicates that distinct atropisomeric conformers of this scaffold allow it to recognize either kinase ATP-binding sites or the BRD4 acetyl-lysine binding site. **JWG-071** was optimized for kinase selectivity, steering away from the potent BRD4 activity observed in earlier leads like **XMD11-50** and **XMD17-26** [2].

Biological Validation & Functional Assays

JWG-071 has been validated as a chemical probe in numerous cell-based and preclinical cancer models. The table below outlines key experimental findings.

Cancer Model / Cell Line	Observed Effect of JWG-071	Citation
Endometrial Cancer (EC)	Reduces cell proliferation; impairs NF- κ B pathway; sensitizes cells to standard chemo (paclitaxel/carboplatin).	[3]
Multiple Cancer Cell Lines	Sensitizes cells to extrinsic apoptosis induced by TRAIL, TNF α , and FasL.	[4]
Various Cancer Cell Lines	Induces autophagy-mediated cancer cell death by activating ER stress and the Unfolded Protein Response (UPR).	[5]

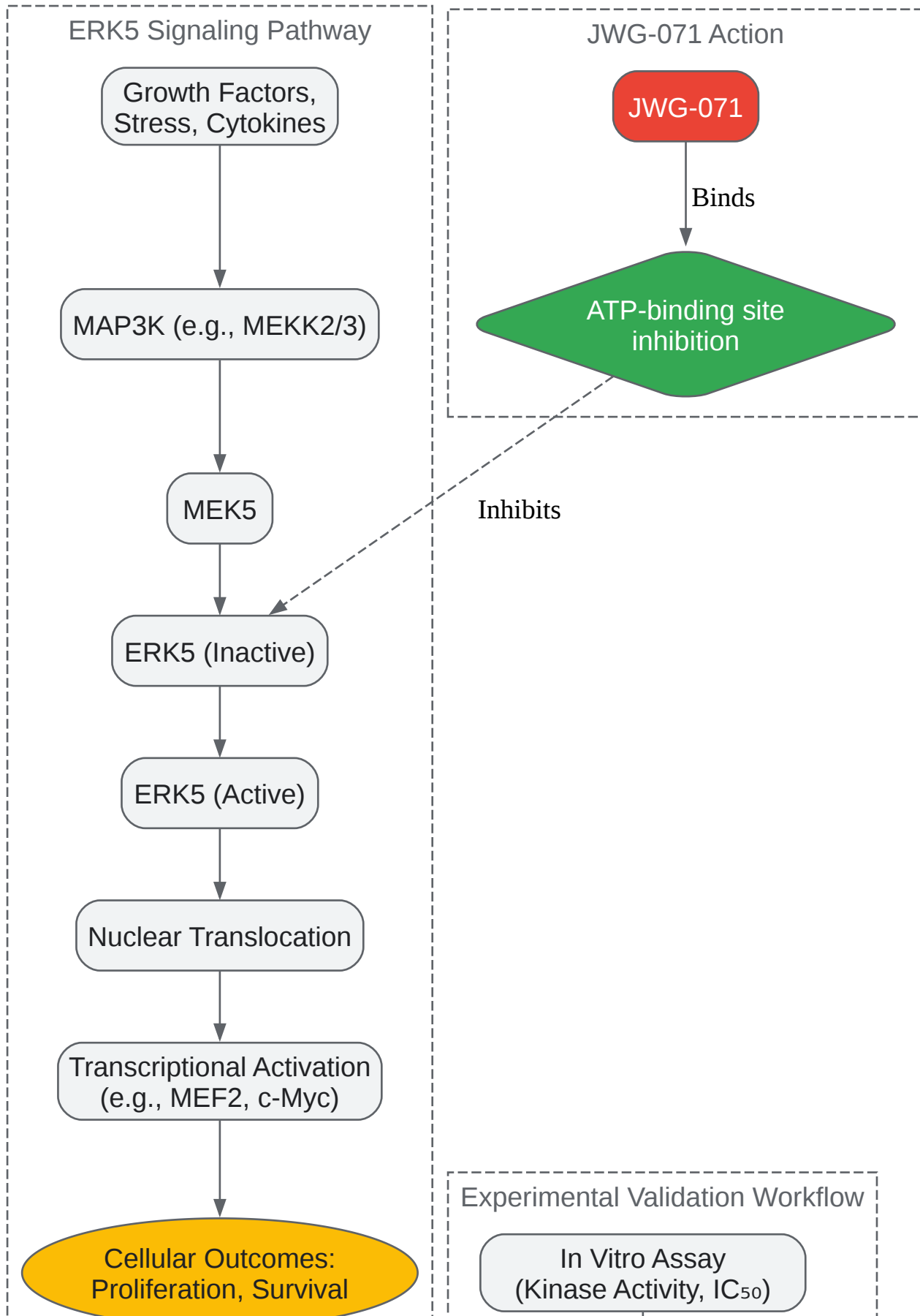
Key Experimental Protocols

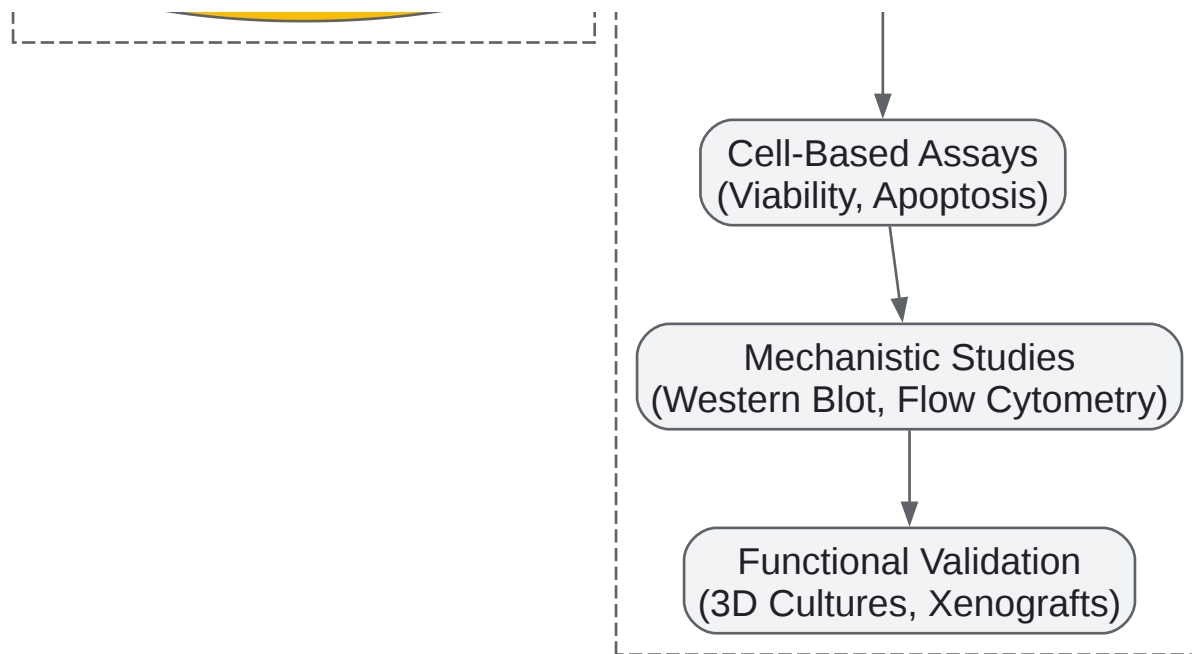
To help you evaluate the supporting data, here are the methodologies for the key experiments cited in the results.

- **In Vitro Kinase Activity Assays:** The IC₅₀ values for ERK5 and LRRK2 inhibition were determined using standard in vitro kinase assays, which measure the compound's ability to inhibit the phosphorylation of a substrate by the purified kinase [1].
- **Cell Viability/Proliferation Assays (MTT Assay):** This colorimetric assay measures the reduction of a yellow tetrazolium salt to purple formazan by metabolically active cells. It is widely used to assess cell viability and proliferation after drug treatment [3].
- **Immunoblotting (Western Blot):** This technique was used to analyze the expression and phosphorylation levels of key proteins (e.g., ERK5, caspase-8, caspase-3, LC3) in response to **JWG-071** treatment, confirming its on-target effect and downstream consequences [3] [4].
- **Flow Cytometry for Apoptosis:** Apoptosis was quantified using Annexin V/propidium iodide staining followed by analysis on a flow cytometer. This method distinguishes between early apoptotic, late apoptotic, and necrotic cells [4].

ERK5 Signaling Pathway and JWG-071 Experimental Workflow

The diagram below outlines the position of ERK5 in the MAPK signaling cascade and a generalized workflow for testing an inhibitor like **JWG-071**.





Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. JWG-071 | ERK5 Probe [medchemexpress.com]
2. Structural and atropisomeric factors governing the selectivity ... [pmc.ncbi.nlm.nih.gov]
3. The ERK5/NF- κ B signaling pathway targets endometrial ... [pmc.ncbi.nlm.nih.gov]
4. MAP kinase ERK5 modulates cancer cell sensitivity to ... [nature.com]
5. ERK5 Inhibition Induces Autophagy-Mediated Cancer Cell ... [frontiersin.org]

To cite this document: Smolecule. [JWG-071 Kinase Inhibition Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531463#jwg-071-kinase-selectivity-panel>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com